

# "Anti-inflammatory agent 88" chemical structure and properties

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## Compound of Interest

Compound Name: Anti-inflammatory agent 88

Cat. No.: B15609951

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## Technical Guide: Anti-inflammatory Agent 88

For Research and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of the novel anti-inflammatory compound designated as **Anti-inflammatory agent 88**. The information presented herein is compiled from publicly available scientific literature and chemical databases, intended to support further research and development efforts.

## Chemical Identity and Structure

**Anti-inflammatory agent 88**, also identified as 4-bromo-3-methoxy-9H-carbazole-8-ol, is a carbazole derivative isolated from marine Streptomyces.[1][2][3][4] Its chemical identity is further confirmed by the synonym HY-163775 and its designation as "compound 6" in primary research literature.[1][4]

Chemical Structure:

- IUPAC Name: 5-bromo-6-methoxy-9H-carbazol-1-ol[2]
- Molecular Formula: C<sub>13</sub>H<sub>10</sub>BrNO<sub>2</sub>[2]
- SMILES: COC1=C(Br)C2=C(NC3=C(O)C=CC=C23)C=C1

- InChI Key: AGNZZSWMEVQOII-UHFFFAOYSA-N[2]

## Physicochemical and Computed Properties

The following table summarizes the key physicochemical and computed properties of **Anti-inflammatory agent 88**. This data is essential for understanding its behavior in biological systems and for formulation development.

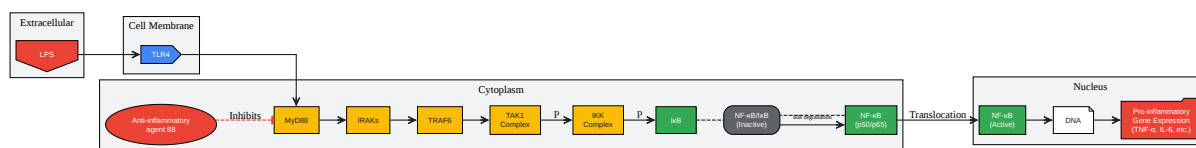
Property	Value	Source
Molecular Weight	292.13 g/mol	PubChem[2]
Monoisotopic Mass	290.98949 Da	PubChem[2]
XLogP3	3.7	PubChem[2]
Hydrogen Bond Donor Count	2	PubChem[2]
Hydrogen Bond Acceptor Count	2	PubChem[2]
Rotatable Bond Count	1	PubChem[2]
Topological Polar Surface Area	45.3 Å <sup>2</sup>	PubChem[2]
Heavy Atom Count	17	PubChem[2]

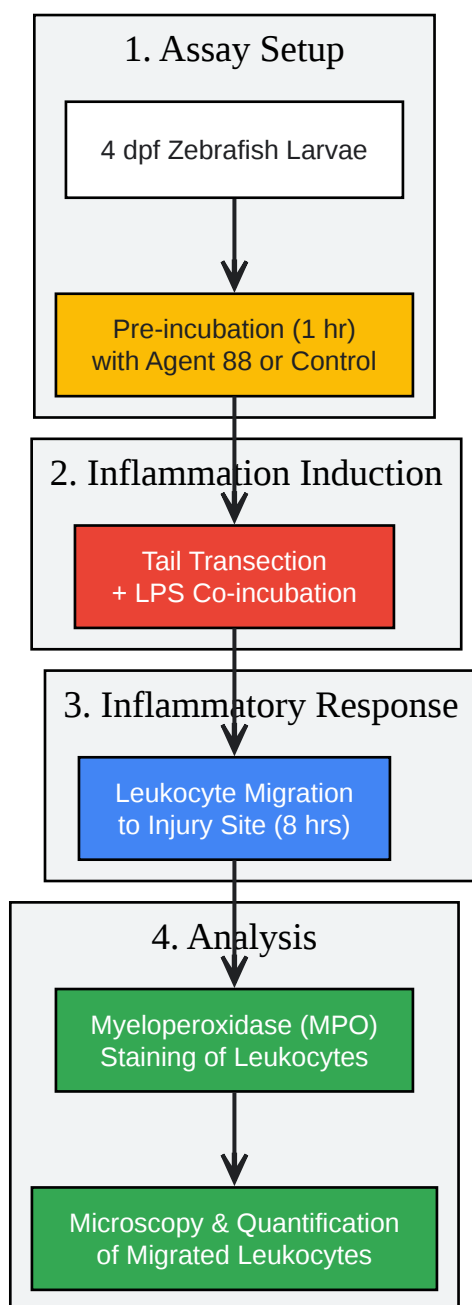
## Biological Activity and Mechanism of Action

**Anti-inflammatory agent 88** exhibits its therapeutic effects by modulating the MyD88/NF-κB signaling pathway.[1][4] This pathway is a cornerstone of the innate immune response, and its dysregulation is implicated in numerous inflammatory diseases. The compound has been shown to inhibit pro-inflammatory factors while enhancing the expression of anti-inflammatory factors.[1][4] In vivo studies using a zebrafish model have demonstrated its ability to effectively inhibit immune cell migration, a key process in inflammation.

## Signaling Pathway

The diagram below illustrates the MyD88-dependent NF-κB signaling pathway, which is the target of **Anti-inflammatory agent 88**.





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## References

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